

Renierone Overview and Characterization

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Renierone

Cat. No.: S14324570

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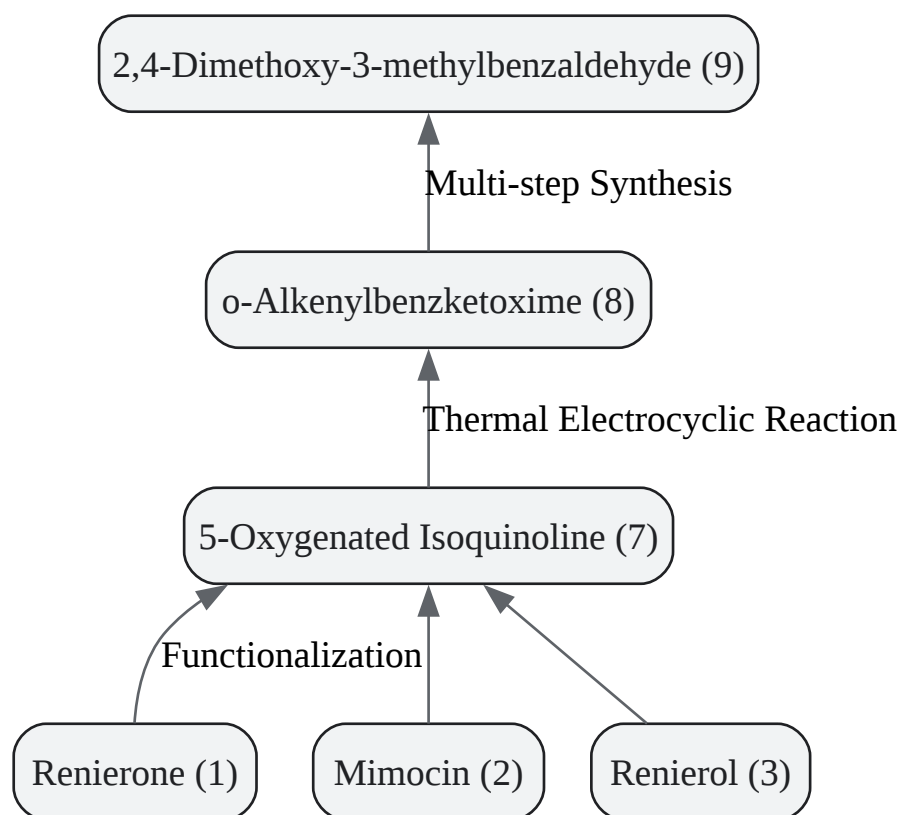
Renierone is a naturally occurring antibiotic alkaloid with an **isoquinoline-5,8-dione** structure [1]. It was first isolated in 1979 from the marine sponge *Reniera* sp. [1].

The table below summarizes its core chemical characteristics:

Characteristic	Description
Chemical Class	Isoquinolinequinone antibiotic alkaloid [1]
First Isolation	1979 from the marine sponge <i>Reniera</i> sp. [1]
Core Structure	1-hydroxymethyl-7-methoxy-6-methylisoquinoline-5,8-dione [1]
Key Side Chain	Angelate ester side chain at the C-1 position [1]

Synthetic Methodology

A total synthesis of **renierone** was established by the research groups of Danishefsky and Kubo [1]. The following diagram illustrates a retrosynthetic analysis for creating the core isoquinoline structure, a common precursor for **renierone** and related alkaloids.



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Retrosynthetic analysis of isoquinoline-5,8-dione antibiotics [1]

The synthesis of the common precursor, **5-oxygenated isoquinoline (7)**, can be achieved through a thermal electrocyclic reaction of *o*-alkenylbenzketoxime (8), which acts as a 1-aza-6 π -electron system [1]. This precursor is then functionalized with specific side chains at the C-1 position to produce **renierone** and other related alkaloids [1].

Information Limitations and Suggestions

It's important to note the following limitations in the available information:

- **Dated Information:** The most detailed synthetic information comes from a 2004 publication [1]. There may have been significant scientific advancements in the past two decades.
- **Lack of Protocols and Data:** The search results do not contain the detailed, step-by-step experimental protocols or quantitative biological data (e.g., MIC values, IC50) you requested.
- **Unknown Mechanism:** The specific biological target and signaling pathway of **renierone** remain uncharacterized in the available literature. The diagram provided is a conceptual representation of its

synthetic pathway, not a mechanistic signaling pathway.

To advance your research, I suggest:

- **Searching specialized databases** like SciFinder Navigator or Reaxys, which are more comprehensive for chemical literature.
- **Using specific queries** such as "**renierone** mechanism of action," "**renierone** biological activity," or "**renierone** total synthesis protocol" to find more technical details.

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References

1. Syntheses of the antibiotic alkaloids renierone, mimocin ... [sciencedirect.com]

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